

C.I. Acid Yellow 3: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. Acid Yellow 3, a synthetic quinoline dye, is a compound of significant interest across various scientific and industrial domains. This guide provides an in-depth overview of its chemical identity, properties, and relevant experimental protocols, tailored for a technical audience.

Chemical Identification and Synonyms

The Chemical Abstracts Service (CAS) number for **C.I. Acid Yellow 3** is 8004-92-0[1][2][3][4]. This dye is known by a multitude of synonyms, reflecting its widespread use.

Table 1: Synonyms of C.I. Acid Yellow 3



Synonym
Quinoline Yellow[2]
C.I. 47005[3]
D & C Yellow No. 10[1]
Food Yellow 13[1]
Acid Quinoline Yellow Ws[1]
Acid Yellow QS[1]
Anhydride phtalique, produits de reaction avec la methylquinoline et la quinoline sulfurises[1]
Basacid Yellow 094[1]
Basovit Yellow 095E[1]
Cogilor Yellow 112.12[1]
Japan Yellow 203
E104

Physicochemical Properties

C.I. Acid Yellow 3 is a water-soluble anionic dye characterized by its vibrant yellow hue. Its chemical structure and properties are summarized below.

Table 2: Physicochemical Properties of C.I. Acid Yellow 3



Property	Value	Reference	
Molecular Formula	C18H9NNa2O8S2	[1]	
Molecular Weight	477.38 g/mol	[5]	
Appearance	Yellow to orange powder	[4]	
Melting Point	150°C (Decomposes)	[4]	
Water Solubility	225 g/L (20 °C)	[4]	
LogP	3.36740	[4]	

Toxicological Data

The safety of **C.I. Acid Yellow 3** has been evaluated by various regulatory bodies. Key toxicological data are presented below.

Table 3: Toxicological Profile of C.I. Acid Yellow 3

Parameter	Value	Species	Reference
Acceptable Daily Intake (ADI)	0-10 mg/kg bw/day	Human	[6]
No-Observed- Adverse-Effect Level (NOAEL)	250 mg/kg bw/day	Rat	[6]
LD50 (Oral)	2000 mg/kg	Rat	[5]
LD50 (Oral)	>1000 mg/kg bw	Dog	[5]

Experimental Protocols

Due to the lack of detailed experimental protocols for the synthesis of **C.I. Acid Yellow 3** in the provided search results, this section will focus on a representative experimental workflow: the photocatalytic degradation of the dye. This is a crucial area of research for addressing the environmental impact of such compounds.



Experimental Protocol: Photocatalytic Degradation of C.I. Acid Yellow 3

Objective: To evaluate the degradation efficiency of **C.I. Acid Yellow 3** using a semiconductor photocatalyst under UV irradiation.

Materials:

- C.I. Acid Yellow 3
- Titanium dioxide (TiO2) nanopowder (or other suitable photocatalyst)
- Deionized water
- UV lamp (e.g., low-pressure mercury lamp)
- · Magnetic stirrer and stir bars
- Beakers or reaction vessel
- Spectrophotometer
- pH meter

Procedure:

- Preparation of Dye Solution: Prepare a stock solution of C.I. Acid Yellow 3 of a known concentration (e.g., 100 mg/L) in deionized water. From this, prepare working solutions of the desired experimental concentration (e.g., 20 mg/L).
- Catalyst Suspension: In a beaker or reaction vessel, add a specific amount of the photocatalyst (e.g., 50 mg/L of TiO2) to a measured volume of the C.I. Acid Yellow 3 working solution.
- Adsorption-Desorption Equilibrium: Stir the suspension in the dark for a period (e.g., 30 minutes) to allow for the establishment of adsorption-desorption equilibrium between the dye molecules and the catalyst surface.



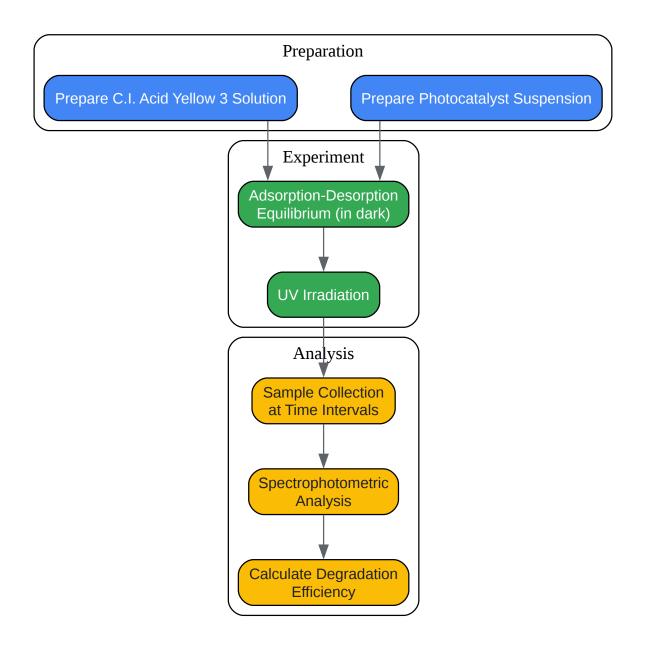
- Photocatalytic Reaction: Place the reaction vessel under the UV lamp and begin irradiation.
 Continue stirring throughout the experiment to ensure a homogenous suspension.
- Sample Collection: At regular time intervals (e.g., 0, 15, 30, 60, 90, 120 minutes), withdraw a small aliquot of the suspension.
- Sample Analysis: Centrifuge or filter the collected samples to remove the photocatalyst particles. Measure the absorbance of the supernatant at the maximum wavelength of absorption for C.I. Acid Yellow 3 using a spectrophotometer.
- Data Analysis: Calculate the degradation efficiency at each time point using the following formula: Degradation Efficiency (%) = $[(A_0 A_t) / A_0] \times 100$ Where A_0 is the initial absorbance (after the dark period) and A_t is the absorbance at time t.

Signaling Pathways and Experimental Workflows

Currently, there is no readily available information in the scientific literature detailing specific signaling pathways directly involving **C.I. Acid Yellow 3**. The primary research focus on this compound appears to be in the areas of material science, analytical chemistry, and toxicology rather than cell signaling.

However, a logical workflow for a common experimental procedure involving this dye, such as its photocatalytic degradation, can be visualized.





Click to download full resolution via product page

Caption: Workflow for the photocatalytic degradation of C.I. Acid Yellow 3.

Conclusion

C.I. Acid Yellow 3 is a well-characterized synthetic dye with a broad range of applications. While its physicochemical and toxicological properties are well-documented, further research is needed to elucidate its potential interactions with biological systems at a molecular level. The



provided experimental protocol for photocatalytic degradation offers a starting point for studies aimed at mitigating the environmental impact of this and similar compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. electrochemsci.org [electrochemsci.org]
- 3. A kind of c.i. acid yellow 23 dye and its clean production process Eureka | Patsnap [eureka.patsnap.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. US3108109A Process for producing quinoline yellow dyes Google Patents [patents.google.com]
- 6. CN105176134A High-dissolvability acid yellow dye and preparation method thereof Google Patents [patents.google.com]
- To cite this document: BenchChem. [C.I. Acid Yellow 3: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669019#c-i-acid-yellow-3-cas-number-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com